

Technical Guide: Fluticasone Propionate Dithioacid for Reference Standard Applications

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Compound of Interest

Compound Name: *Fluticasone Propionate Dithioacid*

Cat. No.: *B16346402*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of **Fluticasone Propionate Dithioacid** based on currently available public information. Detailed experimental protocols for its specific synthesis and analysis are not extensively published in peer-reviewed literature. The methodologies presented herein are based on general principles for the analysis of pharmaceutical impurities and should be adapted and validated for specific laboratory conditions.

Introduction

Fluticasone Propionate Dithioacid is a known impurity and related compound of Fluticasone Propionate, a potent synthetic corticosteroid widely used for its anti-inflammatory properties in the treatment of asthma and allergic rhinitis.[1] As with any active pharmaceutical ingredient (API), the identification and control of impurities are critical for ensuring the safety and efficacy of the final drug product. **Fluticasone Propionate Dithioacid** serves as a reference standard for the accurate identification and quantification of this specific impurity during the quality control of Fluticasone Propionate manufacturing and formulation.[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Fluticasone Propionate Dithioacid** is presented in the table below. This information is compiled from various chemical supplier databases.

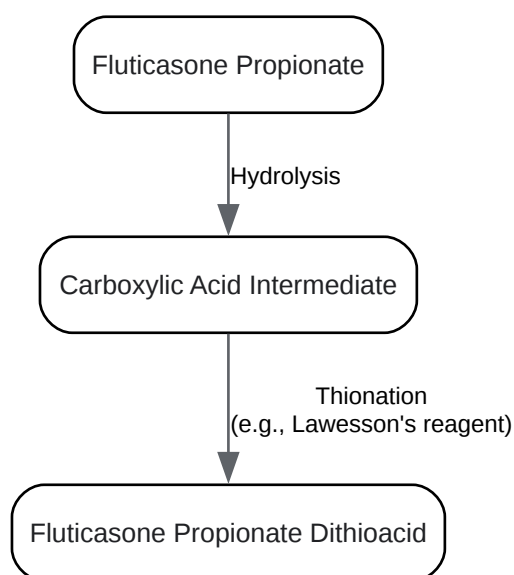
Property	Value	References
Chemical Name	(6S,8S,9R,10S,11S,13S,14S,16R,17R)-6,9-Difluoro-11-hydroxy-10,13,16-trimethyl-3-oxo-17-(propionyloxy)-6,7,8,9,10,11,12,13,14,15,16,17-dodecahydro-3H-cyclopenta[a]phenanthrene-17-carbodithioic acid	[3]
Molecular Formula	C ₂₄ H ₃₀ F ₂ O ₄ S ₂	[1][3]
Molecular Weight	484.63 g/mol	[1]
CAS Number	Not Available (NA)	[2][3][4]
Appearance	Crystalline solid	[5]
Purity	≥98% (by HPLC, specific to supplier)	
Storage	-20°C	[5]
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF).	[5]

Synthesis Pathway

While a specific, detailed synthesis protocol for **Fluticasone Propionate Dithioacid** is not publicly available, a plausible synthetic route can be conceptualized based on the structure of the parent molecule, Fluticasone Propionate. The key transformation would involve the

conversion of the S-(fluoromethyl) ester group in Fluticasone Propionate to a dithioic acid. This could potentially be achieved through a multi-step process involving hydrolysis and subsequent reaction with a sulfurating agent.

Below is a conceptual diagram illustrating a possible synthetic pathway.



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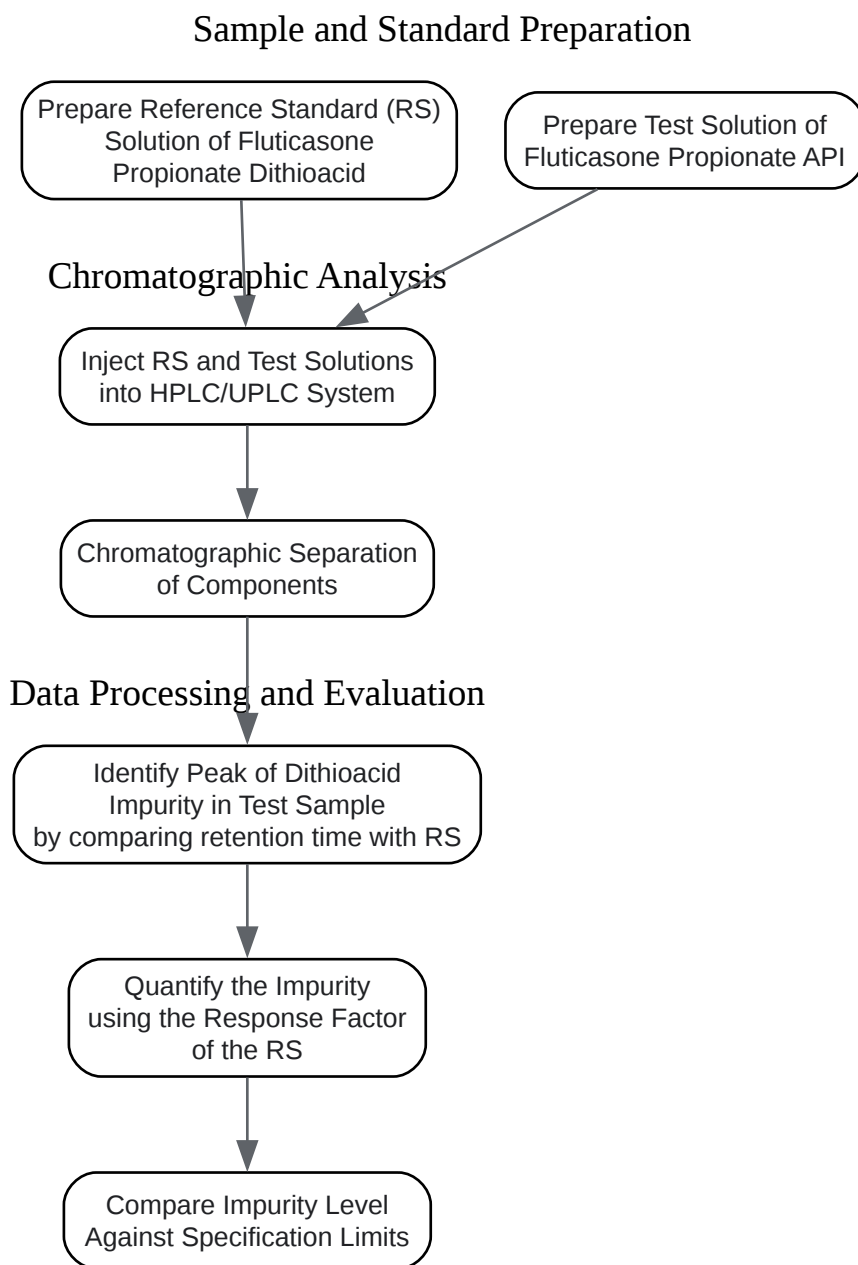
Caption: Conceptual synthesis pathway for **Fluticasone Propionate Dithioacid**.

Application as a Reference Standard

The primary application of **Fluticasone Propionate Dithioacid** is as a reference standard in chromatographic methods, such as High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC), to ensure the quality of Fluticasone Propionate.^[2]

Experimental Workflow for Impurity Profiling

The following diagram illustrates a general workflow for the use of **Fluticasone Propionate Dithioacid** as a reference standard in the impurity profiling of a Fluticasone Propionate API or drug product.



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Caption: General workflow for using **Fluticasone Propionate Dithioacid** as a reference standard.

Generalized HPLC Method for Impurity Profiling

While a specific monograph method for **Fluticasone Propionate Dithioacid** is not available, a general reversed-phase HPLC method for Fluticasone Propionate and its impurities can be adapted. The following table provides a starting point for method development.

Parameter	Example Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase A	0.1% v/v Orthophosphoric acid in water
Mobile Phase B	Acetonitrile
Gradient	Time-based gradient of Mobile Phase B
Flow Rate	1.0 - 1.5 mL/min
Column Temperature	40°C
Detection Wavelength	239 nm
Injection Volume	10 - 20 µL

Method Development Notes:

- The gradient elution should be optimized to achieve adequate separation of **Fluticasone Propionate Dithioacid** from the main API peak and other known impurities.
- A photodiode array (PDA) detector can be used to assess peak purity.
- The method must be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.

Stability

There is no publicly available stability data for **Fluticasone Propionate Dithioacid**. As a general precaution for thioacid compounds, it should be stored at the recommended temperature of -20°C and protected from light and moisture to prevent degradation.[5] Stability studies should be conducted on in-house prepared solutions to determine their viability over time.

Conclusion

Fluticasone Propionate Dithioacid is a critical reference standard for the quality control of Fluticasone Propionate. While detailed scientific literature on this specific compound is sparse, its availability from specialized chemical suppliers enables its use in the routine analysis of drug substance and product. The information and generalized protocols provided in this guide serve as a foundation for researchers and analytical scientists to develop and validate methods for the monitoring of this impurity, thereby contributing to the overall quality and safety of Fluticasone Propionate-containing medicines.

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